

An In-depth Technical Guide to p-Chlorophenyltrimethylsilane: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: *p*-Chlorophenyltrimethylsilane

CAS No.: 10557-71-8

Cat. No.: B1581879

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Introduction

p-Chlorophenyltrimethylsilane, also known as (4-chlorophenyl)trimethylsilane, is a versatile organosilicon compound of significant interest in modern organic and materials chemistry.^{[1][2]} Its unique bifunctional nature, featuring a stable trimethylsilyl group attached to a para-substituted chlorinated benzene ring, makes it a valuable building block in complex molecular architectures. The trimethylsilyl moiety can act as a bulky, lipophilic group or a synthetic handle, while the chloro-substituent provides a reactive site for a variety of cross-coupling reactions.^[1] This guide offers a comprehensive overview of its physicochemical properties, primary synthetic methodologies, spectroscopic characterization, and key applications, providing researchers and development professionals with the technical insights required for its effective utilization.

Physicochemical and Molecular Properties

p-Chlorophenyltrimethylsilane is typically a straw-colored liquid under standard conditions.^[3] The molecule's properties are a direct consequence of its structure: the non-polar trimethylsilyl

and chlorophenyl groups result in low water solubility. The silicon-carbon bond is notably stable, yet the entire molecule serves as a precursor for more complex derivatives.

Table 1: Core Physicochemical Properties of **p-Chlorophenyltrimethylsilane**

Property	Value	Source(s)
CAS Number	10557-71-8	[1][2][4]
Molecular Formula	C ₉ H ₁₃ ClSi	[1][2][4]
Molecular Weight	184.74 g/mol	[1][3][4]
Appearance	Straw Liquid	[3]
Density	0.995 g/mL at 25 °C	[1][4]
Boiling Point	208.9 °C at 760 mmHg; 98-100 °C at 20 mmHg	[2][4]
Flash Point	79.3 °C	[2][3]
Refractive Index	1.494	[2]
InChI Key	LCQUSGXMZKOTPG-UHFFFAOYSA-N	[3][4]
Canonical SMILES	C(C)C1=CC=C(C=C1)Cl	[3][4]

Synthesis and Purification

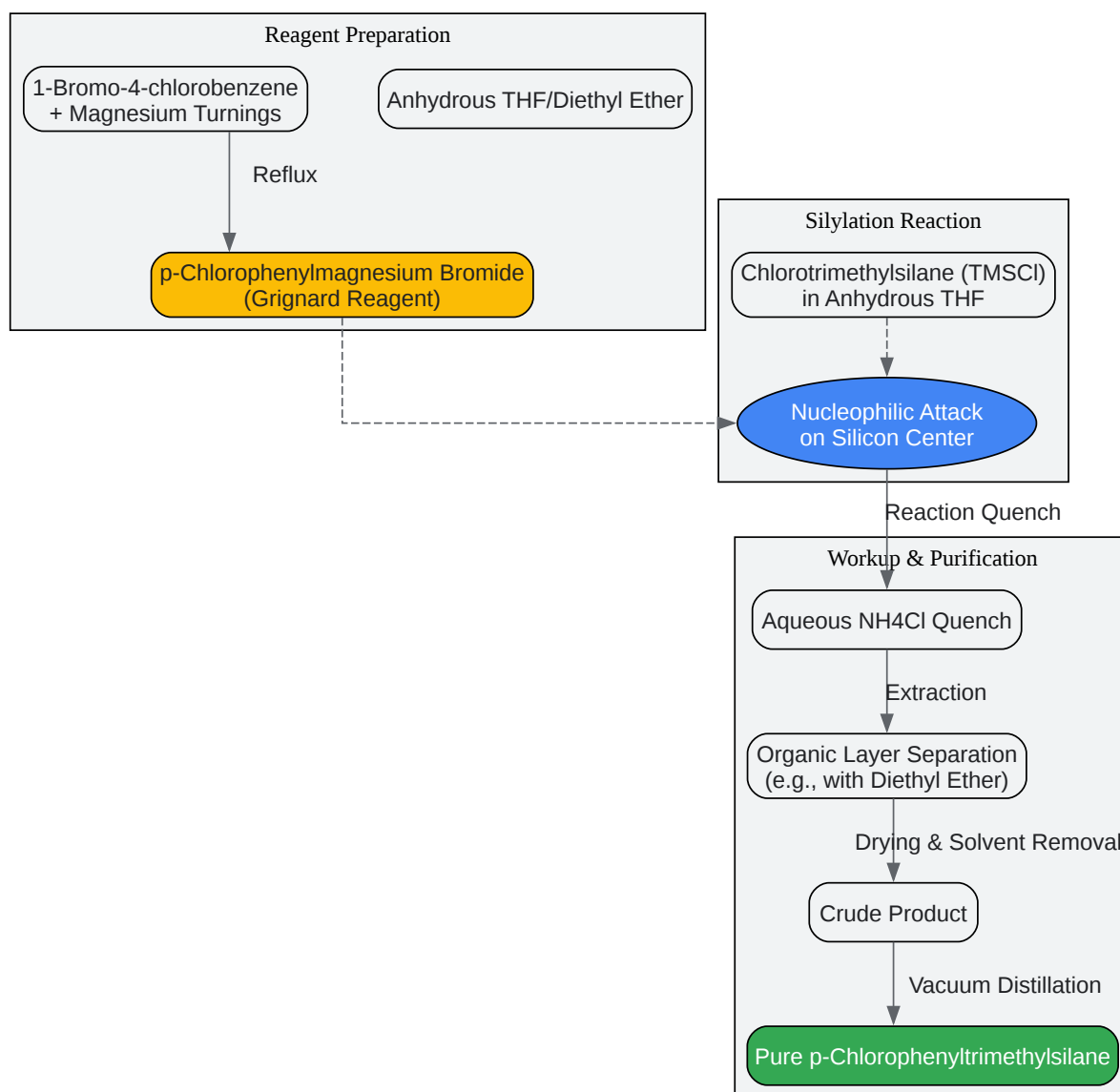
The most direct and widely adopted method for synthesizing aryl-silicon bonds, as seen in **p-chlorophenyltrimethylsilane**, is the Grignard reaction.[5][6] This pathway is favored due to the high nucleophilicity of the organomagnesium reagent, which readily attacks the electrophilic silicon center of chlorotrimethylsilane.

Causality of Method Selection: The Grignard Pathway

The Grignard reaction is the method of choice for several reasons. First, the starting material, 1-bromo-4-chlorobenzene or 1,4-dichlorobenzene, is commercially available and relatively inexpensive. Second, the formation of the Grignard reagent from these precursors is a well-

established and high-yielding process.^[5] The resulting carbanion is a potent nucleophile, perfectly suited to attack the silicon atom in chlorotrimethylsilane (TMSCl), displacing the chloride ion and forming the robust C-Si bond.^[7]^[8] Anhydrous ether solvents like diethyl ether or tetrahydrofuran (THF) are critical, as they solvate the magnesium center, stabilizing the Grignard reagent, while being unreactive towards it.^[6]^[8]

Diagram 1: Grignard Synthesis Workflow



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Caption: Workflow for the synthesis of **p-chlorophenyltrimethylsilane** via Grignard reaction.

Experimental Protocol: Synthesis via Grignard Reagent

Self-Validation Statement: This protocol incorporates anhydrous conditions and specific workup steps to prevent premature quenching of the Grignard reagent and to ensure the removal of magnesium salts, leading to a pure final product.

- **Apparatus Setup:** Assemble a three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet. All glassware must be rigorously flame-dried under a stream of dry nitrogen to ensure anhydrous conditions.
- **Magnesium Activation:** Place magnesium turnings in the flask. Add a small crystal of iodine to activate the magnesium surface; the disappearance of the iodine color indicates activation.^[6]
- **Grignard Formation:** Add anhydrous diethyl ether or THF to the flask. Dissolve 1-bromo-4-chlorobenzene in anhydrous ether in the dropping funnel and add it dropwise to the magnesium suspension at a rate that maintains a gentle reflux.^[5] After the addition is complete, continue to reflux the mixture for 1-2 hours to ensure complete formation of the Grignard reagent.
- **Silylation:** Cool the reaction mixture to 0 °C. Add a solution of chlorotrimethylsilane (TMSCl) in anhydrous ether dropwise from the dropping funnel.^[9] An exothermic reaction will occur. Control the addition rate to maintain the temperature below 10 °C. After addition, allow the mixture to warm to room temperature and stir for several hours.
- **Workup:** Cool the mixture again to 0 °C and quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride (NH₄Cl). This step hydrolyzes any remaining Grignard reagent and magnesium salts.
- **Extraction and Purification:** Transfer the mixture to a separatory funnel. Extract the aqueous layer with diethyl ether. Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate (MgSO₄). Filter the drying agent and remove the solvent under reduced pressure.
- **Final Purification:** Purify the resulting crude oil by vacuum distillation to obtain pure **p-chlorophenyltrimethylsilane**.^[4]

Spectroscopic and Analytical Characterization

Confirmation of the structure and purity of the synthesized **p-chlorophenyltrimethylsilane** is achieved through a combination of spectroscopic techniques. Each method provides unique information about the molecule's framework.

Table 2: Key Spectroscopic Data for **p-Chlorophenyltrimethylsilane**

Technique	Expected Observations
^1H NMR	Singlet at ~ 0.25 ppm (9H, $\text{Si}(\text{CH}_3)_3$). Two doublets in the aromatic region, ~ 7.2 - 7.5 ppm (4H, AA'BB' system).
^{13}C NMR	Signal at ~ -1.0 ppm ($\text{Si}-\text{CH}_3$). Aromatic signals between ~ 128 - 140 ppm.
IR (Infrared)	$\sim 1250\text{ cm}^{-1}$ ($\text{Si}-\text{CH}_3$ symmetric deformation), $\sim 840\text{ cm}^{-1}$ ($\text{Si}-\text{C}$ stretch), $\sim 1090\text{ cm}^{-1}$ ($\text{C}-\text{Cl}$ stretch), $\sim 3050\text{ cm}^{-1}$ (Aromatic C-H stretch).
MS (Mass Spec)	Molecular ion (M^+) peak at m/z 184, with a characteristic $\text{M}+2$ isotope peak at m/z 186 in an $\sim 3:1$ ratio, confirming the presence of one chlorine atom.

Note: Specific shifts and frequencies can vary slightly based on the solvent and instrument used. The data presented are typical values.[\[10\]](#)

Chemical Reactivity and Synthetic Utility

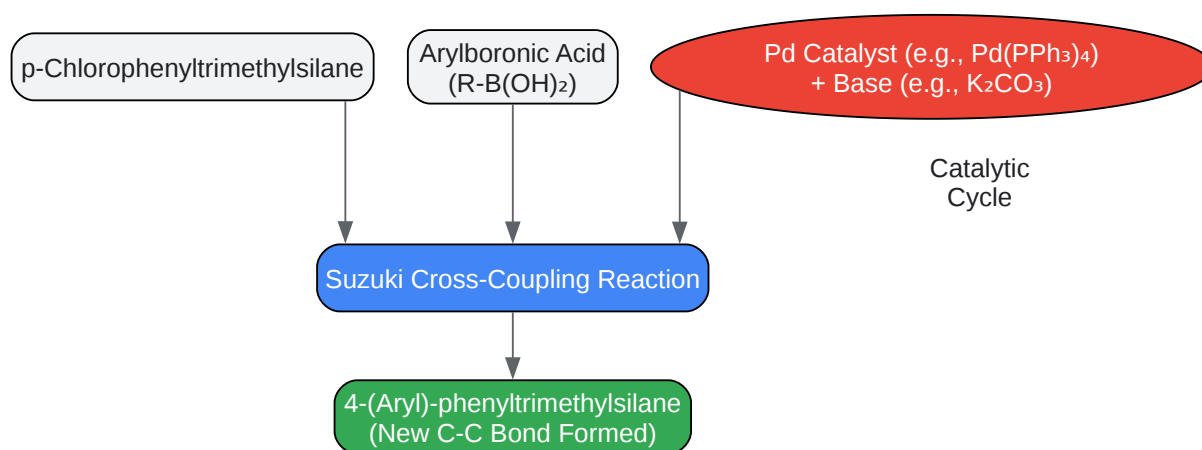
The utility of **p-chlorophenyltrimethylsilane** in drug development and materials science stems from the distinct reactivity of its two functional domains: the C-Cl bond on the aromatic ring and the aryl-Si bond.

Reactivity of the Chlorinated Aromatic Ring

The primary application of this molecule is as a substrate in metal-catalyzed cross-coupling reactions. The carbon-chlorine bond, while less reactive than its bromine or iodine

counterparts, can be effectively activated by modern palladium or nickel catalyst systems. This allows for the construction of new carbon-carbon or carbon-heteroatom bonds, making it a valuable building block for complex organic molecules.[1]

Diagram 2: Role in Suzuki Cross-Coupling



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Caption: Use of **p-chlorophenyltrimethylsilane** in a Suzuki cross-coupling reaction.

Experimental Protocol: Suzuki Cross-Coupling

Self-Validation Statement: This protocol employs an inert atmosphere and a specific palladium catalyst/base system known to be effective for activating less reactive aryl chlorides, ensuring the viability of the cross-coupling reaction.

- Inert Atmosphere: To a Schlenk flask, add **p-chlorophenyltrimethylsilane**, the desired arylboronic acid (1.1 equivalents), a palladium catalyst such as Pd(PPh₃)₄ (2-5 mol%), and a base like potassium carbonate (2.0 equivalents).
- Solvent Addition: Evacuate and backfill the flask with an inert gas (e.g., Argon or Nitrogen) three times. Add a degassed solvent system, typically a mixture of toluene and water.

- Reaction: Heat the reaction mixture to reflux (typically 80-100 °C) and monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Workup: Upon completion, cool the reaction to room temperature. Dilute with water and extract with an organic solvent like ethyl acetate.
- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel to isolate the coupled product.

Handling and Safety Precautions

p-Chlorophenyltrimethylsilane is a chemical that requires careful handling. While specific safety data can vary by supplier, the related compound chlorotrimethylsilane is known to be highly flammable, corrosive, and reacts violently with water.^{[11][12][13]} Users should always consult the specific Safety Data Sheet (SDS) before handling.

Table 3: General Safety and Handling Guidelines

Hazard Category	Precautionary Measures
Flammability	Highly flammable liquid and vapor. Keep away from heat, sparks, open flames, and hot surfaces.[11][12] Use explosion-proof equipment.[11]
Corrosivity	Causes severe skin burns and eye damage.[11][12] Wear protective gloves, clothing, and eye/face protection.[11]
Toxicity	Toxic if swallowed or inhaled; harmful in contact with skin.[11][12] Use only outdoors or in a well-ventilated area.[11]
Reactivity	Reacts with water and protic solvents. Handle under an inert, dry atmosphere.[11][13]
Storage	Store in a well-ventilated, dry place. Keep container tightly closed and store locked up.[1][11]

Conclusion

p-Chlorophenyltrimethylsilane is a strategically important reagent in synthetic chemistry. Its physical properties make it suitable for standard organic reaction conditions, while its dual chemical reactivity allows for sequential, selective functionalization. By leveraging the C-Cl bond for cross-coupling reactions and utilizing the trimethylsilyl group for other transformations or as a stable substituent, chemists can access a wide array of complex molecules for applications in pharmaceuticals, agrochemicals, and materials science.[1] A thorough understanding of its synthesis, properties, and reactivity is paramount for its successful application in research and development.

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